

Application of Trimethyl Borate in Wood Preservation: Application Notes and Protocols

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Compound of Interest

Compound Name: Trimethyl borate

Cat. No.: B150158

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Introduction

Trimethyl borate (TMB) is a volatile boron ester that serves as a potent precursor for boric acid, a well-established wood preservative. Its application, particularly through vapor-phase treatment, offers a distinct advantage in achieving deep penetration into wood and wood-based composites, materials that are often challenging to treat with conventional liquid-based methods. This document provides detailed application notes and experimental protocols for the use of **trimethyl borate** in wood preservation, targeting research and development professionals.

Mechanism of Action

The primary mechanism of **trimethyl borate** as a wood preservative lies in its in-situ hydrolysis to form boric acid. When TMB vapor penetrates the wood matrix, it reacts with the inherent moisture content of the wood.^[1] This reaction yields boric acid and methanol as a byproduct.

Chemical Reaction: $\text{B}(\text{OCH}_3)_3 + 3\text{H}_2\text{O} \rightarrow \text{H}_3\text{BO}_3 + 3\text{CH}_3\text{OH}$ ^[1]

Boric acid is a broad-spectrum biocide, effective against a wide range of wood-destroying fungi and insects.^[1] Its mode of action is multifaceted, primarily involving the disruption of enzymatic processes and energy metabolism in these organisms. At lower retention levels, it is effective

against wood-boring insects like *Anobium punctatum*. Higher concentrations provide protection against termites and various decay fungi.[1]

Data Presentation

The efficacy of **trimethyl borate** treatment is quantified by the resulting boric acid equivalent (BAE) retention in the wood, typically expressed as a weight percentage (% w/w) or in kilograms per cubic meter (kg/m^3). The following tables summarize the quantitative data on the efficacy of borate treatments against common wood-destroying organisms and the impact on the mechanical properties of the treated wood.

Table 1: Efficacy of Borate Treatment Against Wood Decay Fungi

Boric Acid Equivalent (BAE) Retention	Target Organism	Wood Type	Average Weight Loss (%)	Efficacy	Reference
0.7% w/w	Decay Fungi	Wood-based boards	Not specified	Complete protection	[2]
2.0 kg/m^3 (approx. 0.5% w/w)	Decay Fungi	General	Not specified	Effective	[3]
0.26%–0.51% BAE	<i>Fomitopsis palustris</i> (Brown-rot)	<i>Cryptomeria japonica</i>	Not specified	Toxic threshold	[4]
0%–0.24% BAE	<i>Trametes versicolor</i> (White-rot)	<i>Cryptomeria japonica</i>	Not specified	Toxic threshold	[4]

Table 2: Efficacy of Borate Treatment Against Subterranean Termites

Boric Acid Equivalent (BAE) Retention	Termite Species	Wood/Composite Type	Termite Mortality (%)	Wood Weight Loss (%)	Reference
>1.0% m/m BAE	Coptotermes acinaciformis	Pinus radiata & Eucalyptus regnans	High	Low	[5]
0.24% m/m BAE	Coptotermes acinaciformis	Pinus radiata & Eucalyptus regnans	Significant	Not specified	[5]
1.5% BAE	Coptotermes formosanus	Medium Density Fiberboard (MDF)	~100%	<5%	[6] [7]
2.0% BAE	Coptotermes formosanus	Medium Density Fiberboard (MDF)	100%	<5%	[6] [7]
2.5% BAE	Coptotermes formosanus	Medium Density Fiberboard (MDF)	100%	<5%	[6] [7]
3.0% BAE (through treatment)	Subterranean Termites	Hem-fir	Not specified (rated 9.5/10)	Low	[8]

Table 3: Effect of Borate Treatment on Mechanical Properties of Wood

Borate Compound	Concentration (%)	Wood Species	Change in Modulus of Rupture (MOR)	Change in Modulus of Elasticity (MOE)	Reference
Boric Acid	1 - 6	Calabrian Pine & Beech	Decrease with increasing concentration	Decrease with increasing concentration	[9] [10]
Borax	1 - 6	Calabrian Pine & Beech	Decrease with increasing concentration	Decrease with increasing concentration	[9] [10]
Sodium Perborate	1 - 6	Calabrian Pine & Beech	Greater decrease than BA and BX	Greater decrease than BA and BX	[9] [10]
Boric Acid	5	Laminated Beech Veneer	-3.8%	-3.8%	
Imersol Aqua	Not specified	Oriental Beech & Scots Pine	Significant decrease	Significant decrease	[11]

Experimental Protocols

Protocol 1: Vapor-Phase Treatment of Wood with Trimethyl Borate

This protocol outlines the general procedure for treating wood samples with **trimethyl borate** in a laboratory setting.

1. Materials and Equipment:

- Wood samples of desired dimensions

- **Trimethyl borate (TMB)**
- Vacuum treatment vessel with heating capabilities
- Vacuum pump
- TMB injection system
- Temperature and pressure sensors
- Analytical balance

2. Methodology:

- **Sample Preparation:** Cut wood samples to the desired dimensions and determine their initial oven-dry weight. Condition the samples to a specific low moisture content, preferably in a high-temperature kiln.[\[12\]](#)
- **Loading:** Place the conditioned wood samples into the treatment vessel, ensuring adequate spacing for vapor circulation.
- **Evacuation and Heating:** Seal the vessel and evacuate to a low pressure (e.g., 5 mbar). Heat the vessel to the desired treatment temperature.[\[12\]](#)
- **TMB Injection:** Inject a predetermined amount of liquid **trimethyl borate** into the heated, evacuated vessel. The TMB will vaporize, causing a rapid pressure increase.[\[12\]](#)
- **Reaction and Diffusion:** Maintain the temperature and pressure for a specified duration to allow the TMB vapor to diffuse into the wood and react with the wood's moisture.
- **Post-Treatment Vacuum:** After the reaction period, apply a second vacuum to remove the methanol byproduct and any unreacted TMB.[\[12\]](#)
- **Cooling and Unloading:** Allow the vessel to cool before bringing it back to atmospheric pressure and unloading the treated samples.
- **Post-Treatment Conditioning:** Condition the treated samples to a stable moisture content before further analysis.
- **Retention Calculation:** Determine the final oven-dry weight of the treated samples to calculate the weight percent gain (WPG) and the boric acid equivalent (BAE) retention.

Protocol 2: Evaluation of Decay Resistance using a Soil-Block Culture Test (Based on AWP E10 Standard)

This protocol provides a method for assessing the efficacy of TMB-treated wood against wood decay fungi.

1. Materials and Equipment:

- Treated and untreated (control) wood blocks (e.g., 19 x 19 x 19 mm)

- Culture bottles with soil medium (e.g., French square bottles)
- Feeder strips of untreated, decay-susceptible wood
- Cultures of wood decay fungi (e.g., *Gloeophyllum trabeum*, *Trametes versicolor*)
- Incubator with controlled temperature and humidity
- Autoclave
- Analytical balance

2. Methodology:

- **Preparation of Soil Jars:** Add soil to the culture bottles, adjust the moisture content, and place a feeder strip on the soil surface. Loosely cap the bottles and sterilize by autoclaving.
- **Inoculation:** Inoculate the sterilized feeder strips with the desired decay fungus. Incubate the jars until the feeder strips are well-colonized by the fungus.
- **Sample Preparation:** Sterilize the treated and untreated wood blocks by a suitable method (e.g., gamma irradiation or ethylene oxide).
- **Exposure:** Place the sterile wood blocks onto the colonized feeder strips in the soil jars.
- **Incubation:** Incubate the assembled test bottles at a controlled temperature (e.g., 27°C) and high humidity for a specified period (e.g., 12 weeks).^[13]
- **Evaluation:** After the incubation period, carefully remove the wood blocks from the jars, remove any surface mycelium, and determine their final oven-dry weight.
- **Data Analysis:** Calculate the percentage of weight loss for each block. A lower weight loss in treated blocks compared to untreated controls indicates effective protection.

Protocol 3: Evaluation of Termite Resistance (Based on AWP A E26-21 Standard)

This protocol describes a field test to evaluate the resistance of TMB-treated wood to subterranean termites in a protected, above-ground scenario.

1. Materials and Equipment:

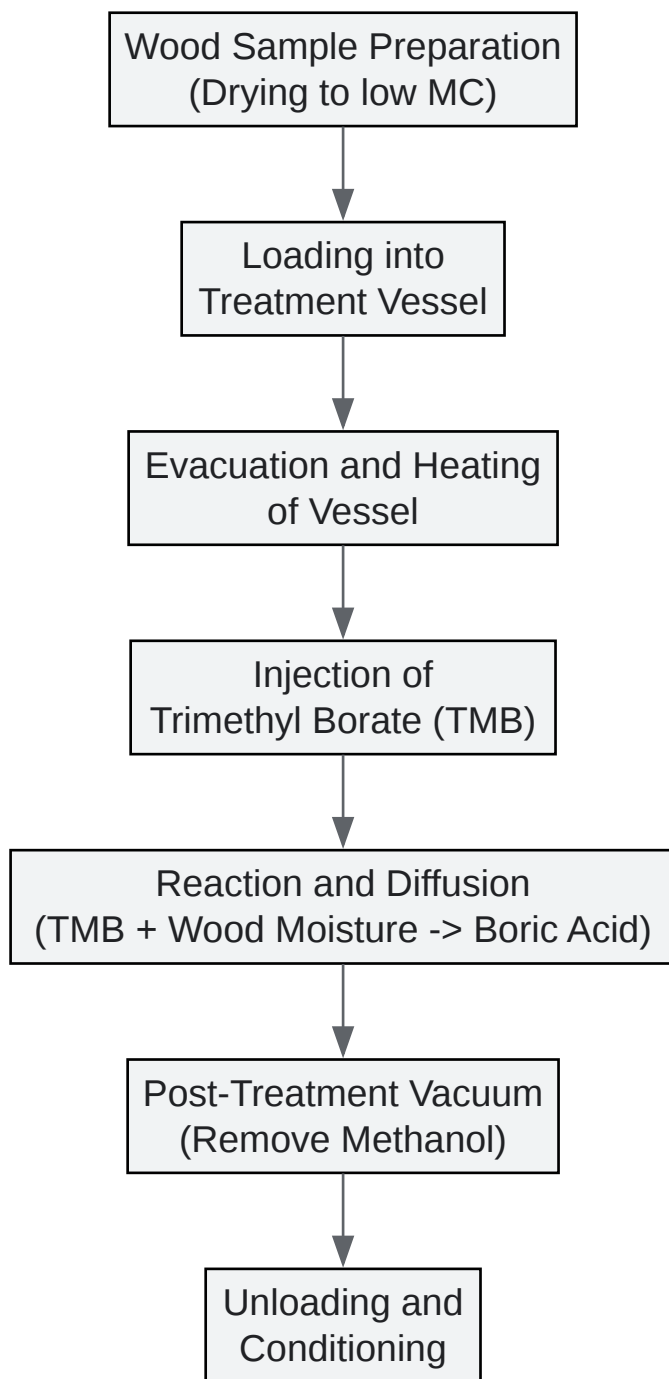
- Treated and untreated (control) wood samples
- Test site with active subterranean termite populations
- Bricks or other supports to keep samples off the ground
- Covering to protect samples from direct weather exposure
- Feeder stakes of untreated, termite-susceptible wood

2. Methodology:

- **Test Site Setup:** Prepare the test site by placing bricks in direct contact with the ground. Drive feeder stakes into the ground through holes in the bricks to attract termites.[14]
- **Sample Installation:** Place the treated and untreated wood samples on top of the bricks, in close proximity to the feeder stakes but not in direct contact with the soil.[14]
- **Covering:** Cover the test assembly to protect the samples from rain and direct sunlight, simulating an interior or protected application.[14]
- **Inspection:** Periodically inspect the samples (e.g., annually) for evidence of termite attack.
- **Rating:** Rate the extent of termite damage on each sample using a standardized rating scale (e.g., AWPA rating scale where 10 is sound and 0 is complete failure).[14]
- **Data Analysis:** Compare the average ratings of the treated samples to the untreated controls over time to determine the protective efficacy of the treatment.

Visualization of Workflows and Relationships

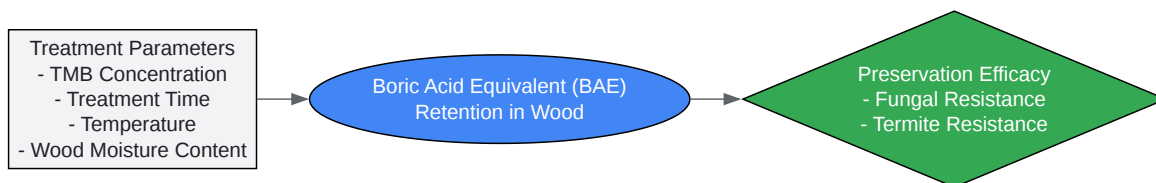
Vapor-Phase Treatment Workflow



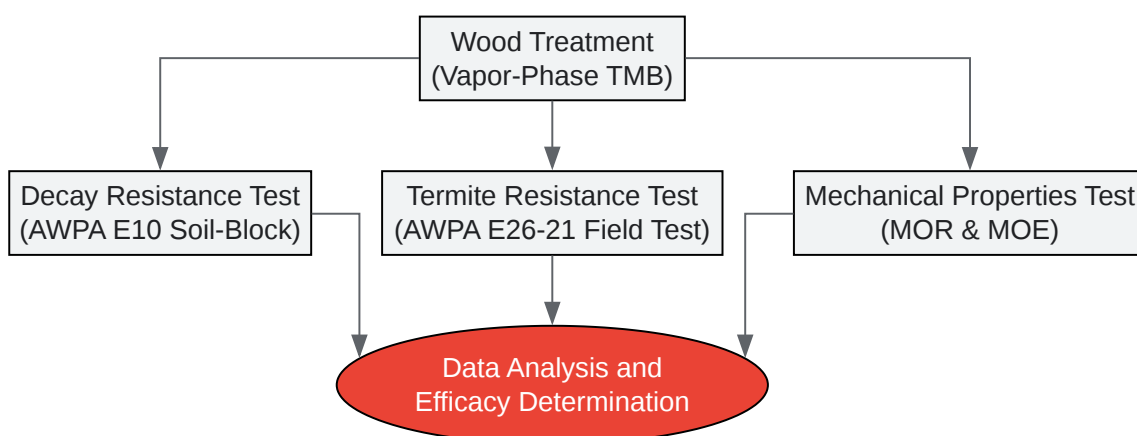
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Vapor-Phase Treatment Workflow Diagram

Logical Relationship for Treatment Efficacy



Experimental Workflow for Efficacy Testing



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